

Recommended concentration of TMC647055 Choline salt for experiments

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Compound of Interest

Compound Name: TMC647055 Choline salt

Cat. No.: B10800343

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Application Notes and Protocols for TMC647055 Choline Salt

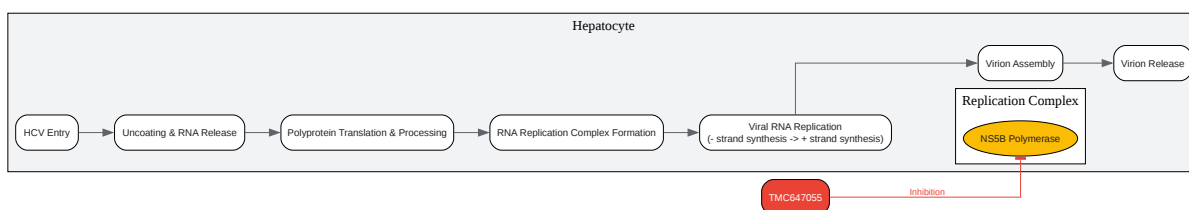
For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and recommended concentrations for the use of **TMC647055 Choline Salt**, a potent and selective non-nucleoside inhibitor of the Hepatitis C Virus (HCV) NS5B polymerase.

Mechanism of Action

TMC647055 is a selective, cell-permeating inhibitor of the HCV NS5B RNA-dependent RNA polymerase, a key enzyme in the viral replication cycle. By binding to an allosteric site on the NS5B polymerase, TMC647055 prevents the conformational changes required for RNA synthesis, thereby inhibiting viral replication.

Below is a diagram illustrating the HCV replication cycle and the inhibitory action of TMC647055.



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Caption: HCV Replication Cycle and TMC647055 Inhibition.

Quantitative Data Summary

The following tables summarize the in vitro efficacy of **TMC647055 Choline Salt** in various assays.

Table 1: In Vitro Enzymatic and Cellular Anti-HCV Activity of TMC647055

Assay Type	HCV Genotype	Cell Line/System	Potency Metric	Value (nM)	Reference
NS5B Polymerase Inhibition	1b	Biochemical Assay	IC50	34	[1]
HCV Replicon	1b	Huh7-Luc	EC50 (Luciferase)	77	[1]
HCV Replicon	1b	Huh7-Luc	EC50 (qRT-PCR)	139	[1]
HCV Replicon	1b	Huh7-SG-Con1b	EC50 (RT-PCR)	74	[2]
HCV Replicon	1a	Huh7-SG-1a	EC50 (RT-PCR)	166	[2]
Colony Formation Assay	1b	Huh7-Luc Replicon	-	750 (reduced 30 colonies)	[1]
HCV Replicon RNA Reduction	-	-	-	1.5 μ M and 3.75 μ M	[1]

Table 2: In Vivo Pharmacokinetic Profile of TMC647055 in Rats

Administration Route	Dose (mg/kg)	Key Pharmacokinetic Parameters	Reference
Intravenous (iv)	2	Moderate plasma clearance, low volume of distribution	[3]
Oral (po)	10	High oral bioavailability, high systemic exposure	[3]

Experimental Protocols

Preparation of TMC647055 Choline Salt Stock Solution

For in vitro experiments, **TMC647055 Choline Salt** can be prepared as a stock solution in a suitable solvent such as dimethyl sulfoxide (DMSO).

Materials:

- **TMC647055 Choline Salt** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile, nuclease-free microcentrifuge tubes

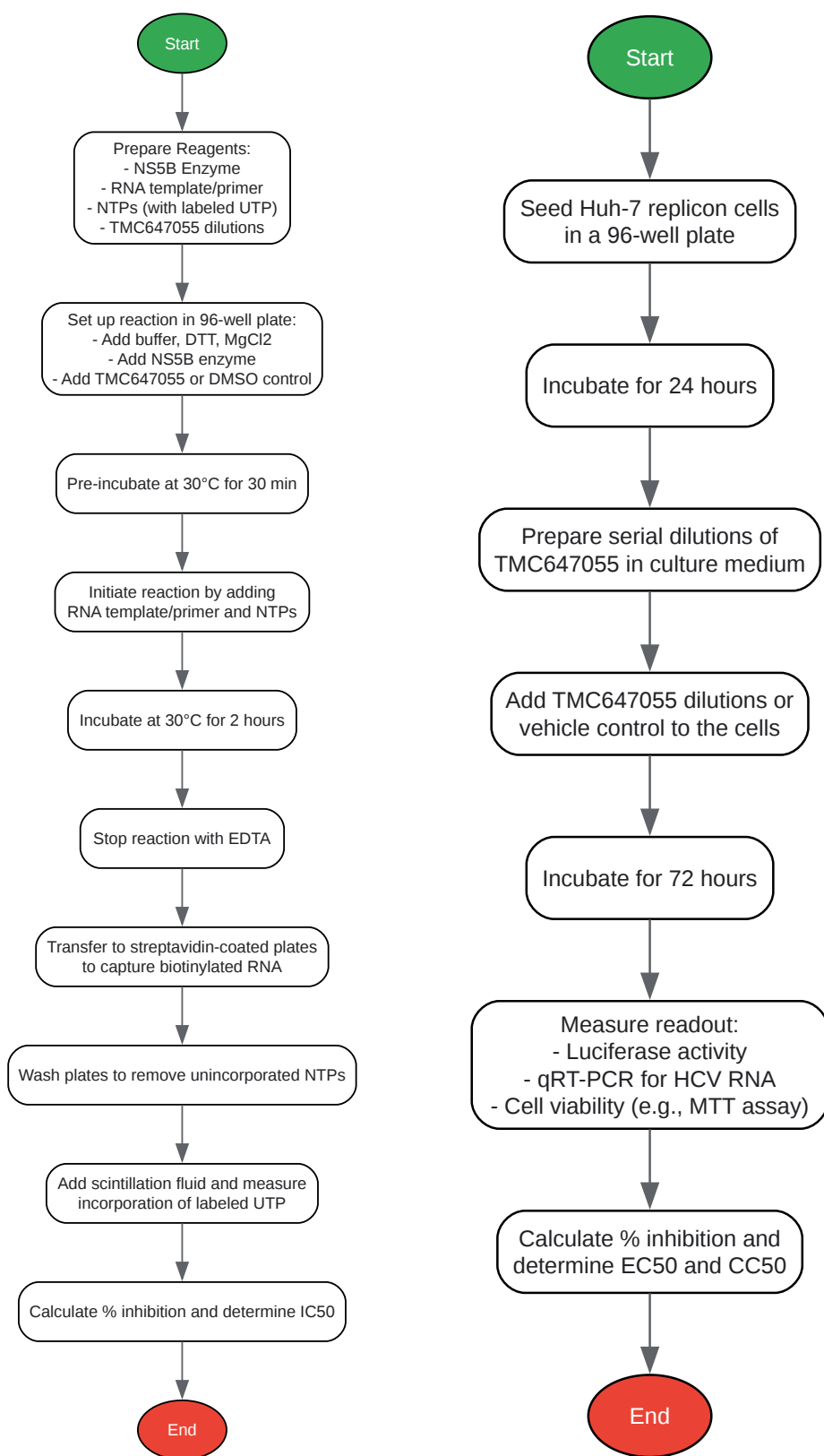
Procedure:

- Aseptically weigh the desired amount of **TMC647055 Choline Salt** powder.
- Dissolve the powder in DMSO to create a high-concentration stock solution (e.g., 10 mM or 20 mM).
- Vortex briefly until the salt is completely dissolved.
- Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.

- Store the stock solution at -20°C or -80°C for long-term storage.

Protocol 1: HCV NS5B RNA-Dependent RNA Polymerase (RdRp) Inhibition Assay

This protocol describes a biochemical assay to determine the 50% inhibitory concentration (IC₅₀) of TMC647055 against HCV NS5B polymerase.



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